

what is Methyl 9-decenoate

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Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

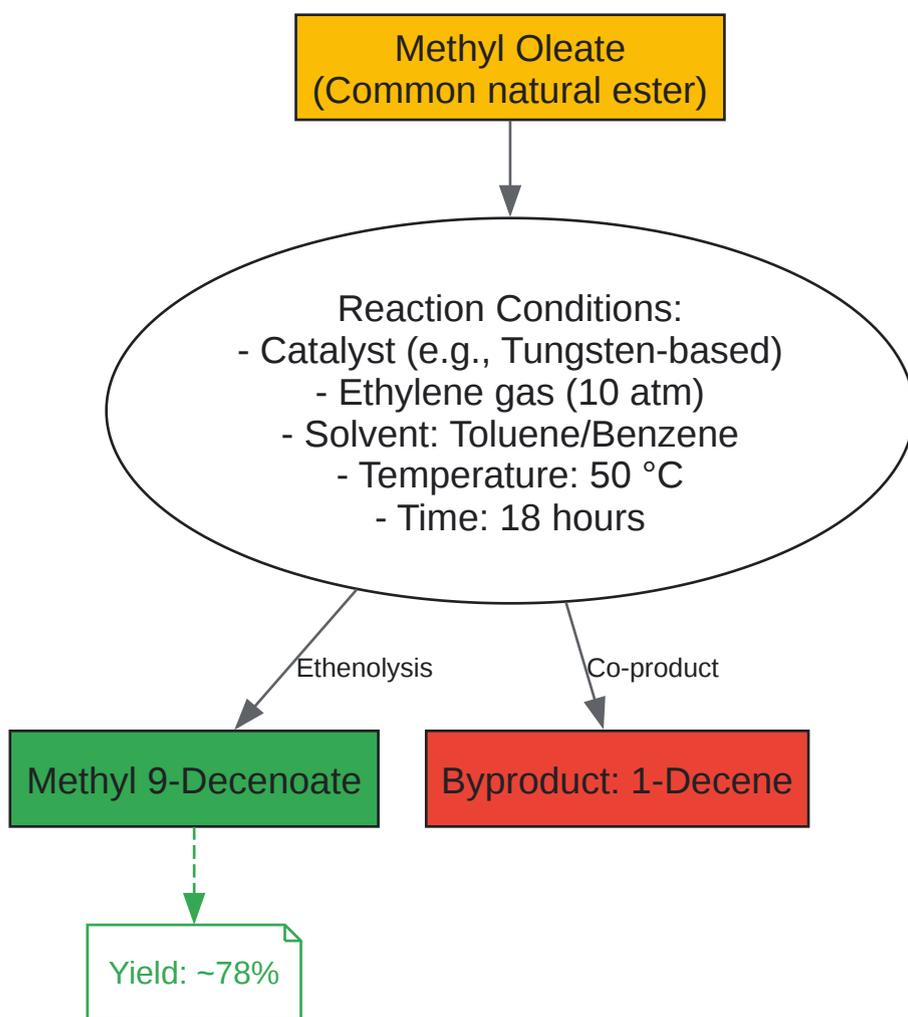
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Synthesis and Production

A primary method for synthesizing **Methyl 9-decenoate** is through the **ethenolysis of Methyl oleate** [1]. This metathesis reaction uses ethylene and a catalyst to cleave the double bond in Methyl oleate, a common fatty acid ester derived from natural oils.

The following diagram illustrates the synthesis workflow and key reaction:



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Detailed Experimental Protocol for Synthesis [1]:

• Step 1: Substrate Purification

- **Reactants:** Methyl oleate is purified by mixing with triethylaluminum (TEAL, 700 ppm by weight) in toluene.
- **Conditions:** The mixture is stirred under an inert atmosphere (e.g., in a glovebox) at room temperature for 1-4 hours.

• Step 2: Ethenolysis Reaction

- **Reaction Vessel:** A glass vial placed inside a stainless steel autoclave.
- **Setup:** The purified Methyl oleate is mixed with a catalyst solution (e.g., a tungsten-based catalyst at 0.01 M in benzene).
- **Atmosphere:** The reaction is conducted under an inert atmosphere.

- **Process:** The autoclave is pressurized with ethylene gas to 10 atm (approx. 7600 Torr) and heated to 50°C with stirring for 18 hours.
 - **Work-up:** After reaction, the ethylene pressure is released. The liquid reaction mixture is diluted with n-pentane and analyzed by GC-MS/FID.
- **Key Parameters:**
 - **Typical Yield:** Up to 78%.
 - **Catalyst Note:** The choice of catalyst is critical. The patent indicates that using a molybdenum analog under comparable conditions resulted in a significantly lower yield (~30%).

Analytical Methods

Methyl 9-decenoate can be characterized using several chromatographic techniques. Standard parameters are compiled from the search results.

Table: Standard Chromatographic Retention Data

Technique	Column Type	Active Phase	Retention Index (RI)	Experimental Conditions
Gas Chromatography (GC)	Capillary (CP Sil 8 CB)	Non-polar	1316 [2]	60 m / 0.25 mm / 0.25 μm; Helium carrier gas; Oven: 40°C for 2 min, then ramp at 4°C/min to 280°C [2]

HPLC Analysis Protocol [3]:

- **Technique:** Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC).
- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity).
 - *Note:* For ultra-fast separations, a UPLC version with 3 μm particles is available.
- **Mobile Phase:** Acetonitrile (MeCN), water, and phosphoric acid.
 - *For MS-compatibility:* Replace phosphoric acid with formic acid.
- **Applications:**
 - Qualitative and quantitative analysis.
 - Scalable for preparative purification and isolation of impurities.
 - Suitable for pharmacokinetic studies.

Applications and Market Outlook

Methyl 9-decenoate serves as a specialty chemical and building block in various industries. Its market is expected to grow, driven by trends in consumer goods [4].

Table: Applications and Commercial Landscape

Category	Details
Key Applications	• Cosmetics & Personal Care: Used in formulations for perfumes, lotions, and skincare products for its solvent and fragrance properties. • Flavors: Employed as a flavor ingredient. • Pharmaceuticals: Researched for potential use in drug delivery systems and wellness products. • Lubricants & Other Industrial Applications [4].
Market Drivers	• Growing demand for natural and sustainable ingredients in cosmetics. • Increased health consciousness among consumers. • Advancements in extraction and production technologies [4].
Key Suppliers	Wilmar, Larodan, BOC Sciences, Solarbio, Lingbao, Pharmaffiliates Analytics and Synthetics [4].

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